

Personal protective equipment for handling 3-Chloropropionyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloropropionyl chloride

Cat. No.: B058127

[Get Quote](#)

Essential Safety and Handling Guide for 3-Chloropropionyl Chloride

For Immediate Use by Laboratory and Drug Development Professionals

This document provides critical safety protocols, personal protective equipment (PPE) requirements, and operational plans for the safe handling and disposal of **3-Chloropropionyl chloride**. Adherence to these guidelines is essential for minimizing risks and ensuring a safe laboratory environment.

Hazard Summary

3-Chloropropionyl chloride is a highly hazardous substance that is fatal if inhaled, causes severe skin burns and eye damage, and is harmful if swallowed.^{[1][2][3][4]} It is a flammable liquid and vapor that reacts violently with water.^{[4][5]} It is also corrosive to metals.^{[2][5]}

Hazard Classifications:

- Acute Toxicity, Inhalation (Category 1)^{[2][5]}
- Acute Toxicity, Oral (Category 4)^{[2][5]}
- Skin Corrosion (Category 1A/1B)^{[2][4]}
- Serious Eye Damage (Category 1)^[2]

- Flammable Liquid[2][3]
- Corrosive to Metals[2][5]

Physical and Chemical Properties

Property	Value
CAS Number	625-36-5[1][2]
Molecular Formula	C ₃ H ₄ Cl ₂ O[2]
Molecular Weight	126.97 g/mol [3][4]
Appearance	Colorless to light yellow or red-brown liquid[2][3] [6]
Boiling Point	144°C (lit.)[2]
Melting Point	-32°C[2]
Flash Point	Between 37.8°C and 93.3°C (100°F and 200°F) [2]
Vapor Pressure	8.8 Vol% (Lower), 20.2 Vol% (Upper)[7]
Water Solubility	Reacts violently[4][5]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **3-Chloropropionyl chloride**.

Protection Type	Specification	Rationale
Respiratory	A full-face respirator with appropriate cartridges for organic vapors and acid gases is required if exposure limits are exceeded or irritation is experienced.[2] A self-contained breathing apparatus (SCBA) should be used for firefighting.[2][4]	Fatal if inhaled; corrosive to the respiratory tract.[1][4]
Eye & Face	Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards). A face shield (minimum 8-inch) is also required.[2][4]	Causes severe eye damage. [2][3][4]
Hand	Chemical-impermeable gloves (e.g., Butyl rubber, Viton®). Gloves must be inspected for integrity before each use.[2]	Causes severe skin burns.[2] [3][4]
Body	Fire/flammable resistant and impervious clothing. A lab coat or chemical-resistant apron is necessary.[2]	Protects against skin contact and burns.[2][3][4]

Operational Plan: Safe Handling Protocol

All work with **3-Chloropropionyl chloride** must be conducted within a certified chemical fume hood.

Preparation:

- Ensure the chemical fume hood is functioning correctly.

- Assemble all necessary equipment and reagents before introducing the **3-Chloropropionyl chloride**.
- Have appropriate spill cleanup materials and waste containers readily accessible.
- Designate an emergency exit and ensure the area is clear.[\[2\]](#)

Handling:

- Wear all required PPE before handling the chemical.
- Keep the container tightly closed when not in use.[\[3\]](#)[\[7\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Do not breathe vapors or mists.[\[1\]](#)[\[3\]](#)
- Use non-sparking tools to prevent ignition.[\[2\]](#)
- Ground all equipment to prevent static discharge.[\[4\]](#)
- Work in a well-ventilated area, preferably a chemical fume hood.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Storage:

- Store in a dry, cool, and well-ventilated place, away from heat, sparks, and open flames.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Protect from moisture as it reacts violently with water.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Keep containers in a designated corrosives area.[\[1\]](#)[\[7\]](#)
- Incompatible with alcohols, metals, strong oxidizing agents, and strong alkalis.[\[1\]](#)

Emergency Procedures

In Case of Exposure:

- Inhalation: Immediately move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[2\]](#)[\[4\]](#) Flush the affected skin with large amounts of water for at least 15 minutes.[\[2\]](#)[\[4\]](#) Seek immediate medical attention.[\[3\]](#)[\[4\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[2\]](#)[\[3\]](#)[\[4\]](#) Remove contact lenses if present and easy to do.[\[2\]](#)[\[3\]](#) Seek immediate medical attention.[\[3\]](#)[\[4\]](#)
- Ingestion: Do NOT induce vomiting.[\[2\]](#)[\[3\]](#)[\[4\]](#) Rinse mouth with water.[\[2\]](#)[\[3\]](#)[\[4\]](#) Never give anything by mouth to an unconscious person.[\[2\]](#)[\[4\]](#) Call a poison control center or doctor immediately.[\[2\]](#)

Disposal Plan

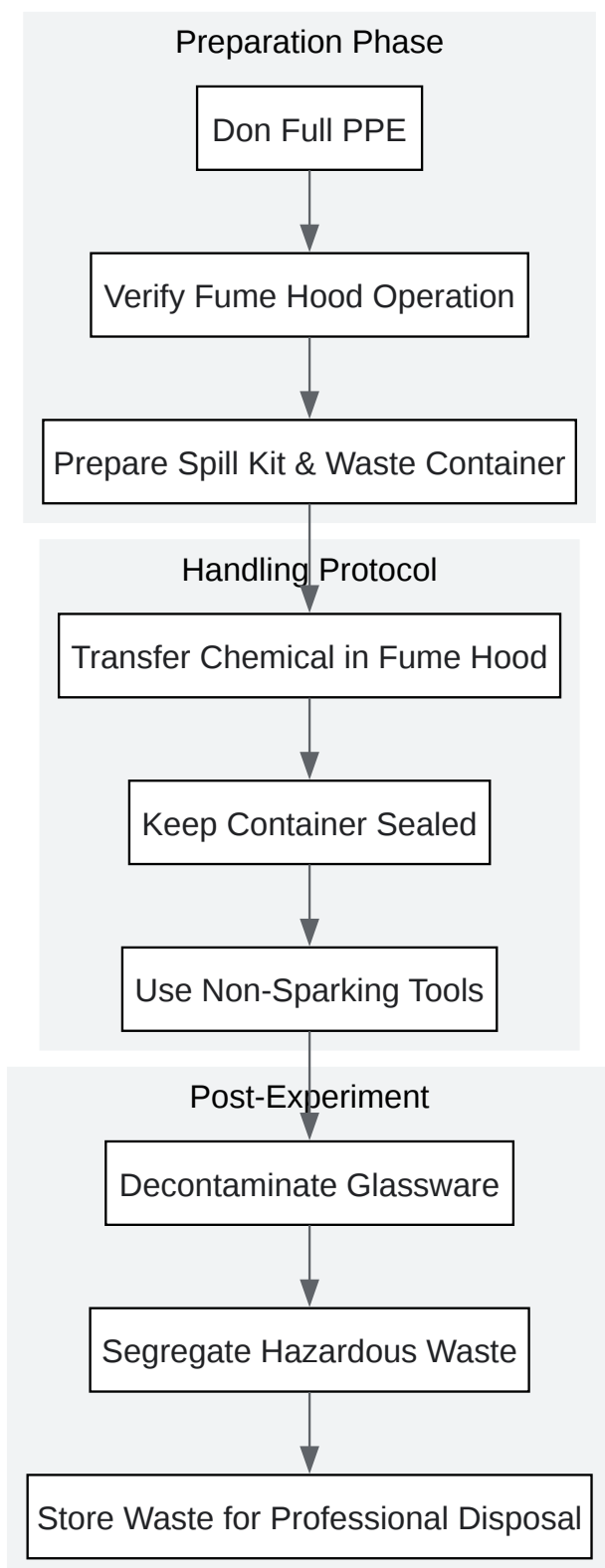
Waste Collection:

- All waste containing **3-Chloropropionyl chloride** must be collected in suitable, closed, and clearly labeled containers.
- Do not mix with other waste streams.[\[5\]](#)

Disposal Method:

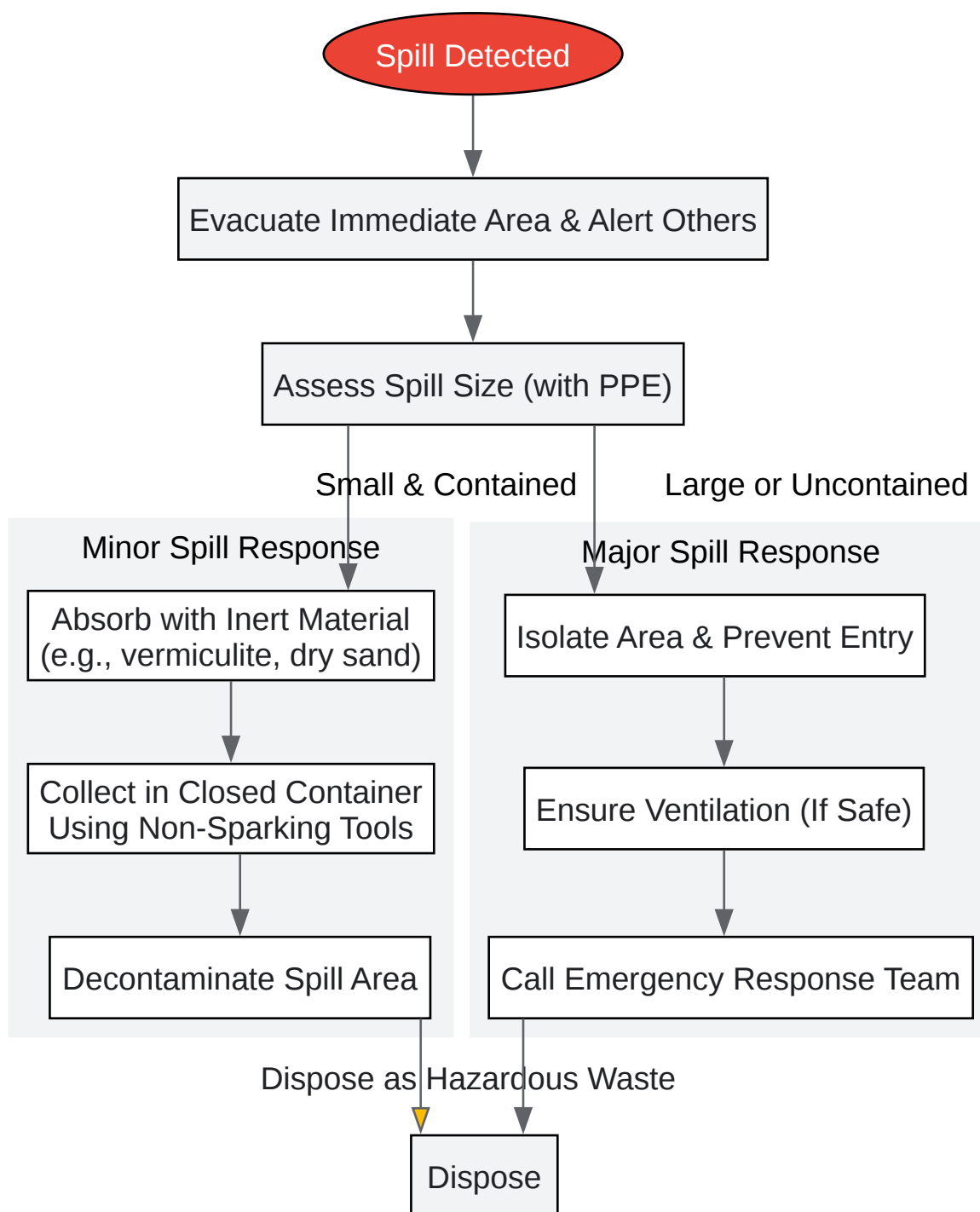
- Dispose of contents and containers at an approved waste disposal plant.[\[1\]](#)[\[5\]](#)
- Disposal can be carried out by a licensed chemical destruction facility, potentially through controlled incineration with flue gas scrubbing.[\[2\]](#)
- Do not allow the chemical to enter drains or sewer systems.[\[2\]](#)[\[7\]](#)

Visual Workflow Guides



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **3-Chloropropionyl chloride**.



[Click to download full resolution via product page](#)

Caption: Emergency response plan for a **3-Chloropropionyl chloride** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. lobachemie.com [lobachemie.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. vandemark.com [vandemark.com]
- 7. fishersci.be [fishersci.be]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Chloropropionyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b058127#personal-protective-equipment-for-handling-3-chloropropionyl-chloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com